

Application Notes and Protocols: Design and Application of Sb-Be Neutron Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony-124

Cat. No.: B086526

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction Antimony-Beryllium (Sb-Be) neutron sources are a specific type of photoneutron source that produces nearly monoenergetic neutrons.[1] They are utilized in various scientific and industrial applications, including nuclear reactor startup, detector calibration, and material analysis.[2][3] The source operates on a two-stage process: first, a stable antimony isotope (^{123}Sb) is activated by thermal neutrons to produce the radioactive isotope ^{124}Sb . [1] Then, high-energy gamma rays emitted during the decay of ^{124}Sb induce a (γ, n) reaction in a surrounding beryllium (^9Be) target, releasing neutrons. [1][3] These application notes provide a detailed overview of the design, characteristics, applications, and essential protocols for the safe and effective use of Sb-Be neutron sources.

Design and Principle of Operation

An Sb-Be source is a two-component system comprising an antimony core and a beryllium target.[1] The fundamental principle is the photodisintegration of beryllium by high-energy gamma rays.

1.1. Activation of Antimony The process begins by irradiating natural antimony with a thermal neutron flux, typically within a nuclear reactor.[1][2] The stable isotope ^{123}Sb captures a neutron to become the radioactive isotope ^{124}Sb .

- Reaction: $^{123}\text{Sb} + n \rightarrow ^{124}\text{Sb} + \gamma$

1.2. Photoneutron Production The activated ^{124}Sb nucleus is unstable and decays with a half-life of 60.2 days, emitting beta particles and, crucially, high-energy gamma rays.[1] Gamma rays with energy exceeding the binding energy of a neutron in beryllium (1.66 MeV) can eject a neutron from a ^9Be nucleus.[1]

- Decay: $^{124}\text{Sb} \rightarrow ^{124}\text{Te} + \beta^- + \gamma$
- Photoneutron Reaction: $\gamma + ^9\text{Be} \rightarrow ^8\text{Be} + \text{n} - 1.66 \text{ MeV}$ [1]

The decay of ^{124}Sb produces two primary gamma rays energetic enough for this reaction: 1.691 MeV and 2.091 MeV.[1] This results in a neutron energy spectrum with a dominant peak at approximately 23 keV and a much smaller peak around 378 keV.[1]

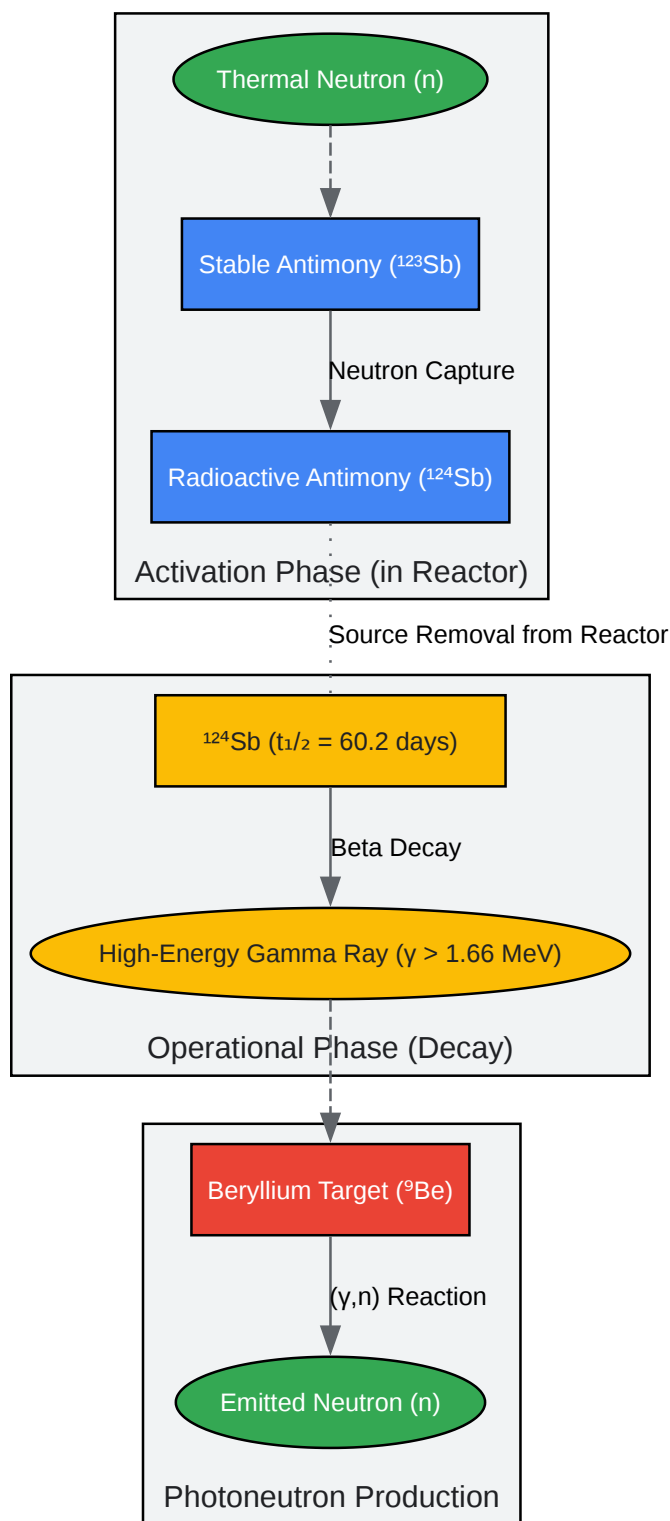


Figure 1: Photoneutron Production Pathway in an Sb-Be Source

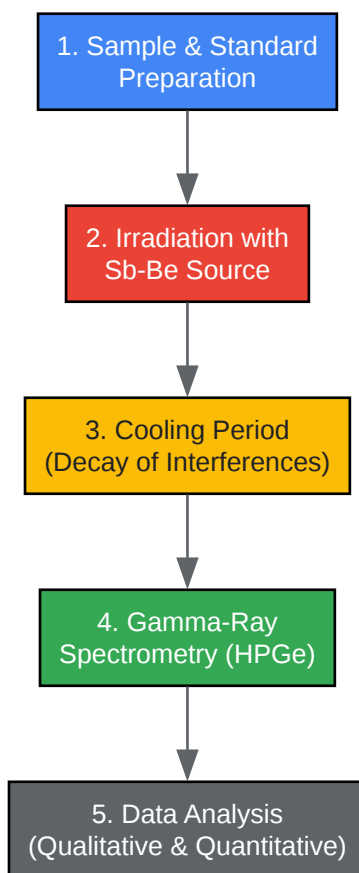


Figure 3: Experimental Workflow for Neutron Activation Analysis (NAA)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nuclear-power.com [nuclear-power.com]
- 2. osti.gov [osti.gov]
- 3. Startup neutron source - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Design and Application of Sb-Be Neutron Sources]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b086526#design-and-application-of-sb-be-neutron-sources>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com